2-Isocyanopyridine: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*2-Isocyanopyridine*
CAS No.:	*1984-19-6*
Cat. No.:	*B167529*

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Introduction

2-Isocyanopyridine is a heterocyclic organic compound that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its unique electronic properties and reactivity make it a valuable building block for the synthesis of a wide range of complex molecules. This guide provides an in-depth overview of **2-isocyanopyridine**, covering its commercial availability, chemical properties, synthesis, and key applications, with a focus on its role in drug discovery.

As a versatile reagent, **2-isocyanopyridine** participates in various chemical transformations, most notably in multicomponent reactions.[1] This reactivity allows for the efficient construction of diverse molecular scaffolds, a crucial aspect of modern drug development. The pyridine nitrogen atom imparts specific electronic characteristics to the isocyanide functional group, influencing its reactivity and the properties of the resulting products.[2] Understanding these nuances is essential for harnessing the full potential of this compound in synthetic chemistry.

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Commercial Availability and Suppliers

2-Isocyanopyridine is not as readily available as its isomer, 2-cyanopyridine. Its synthesis and isolation can be challenging due to its potential for instability and decomposition at room temperature.[3] However, several chemical suppliers specialize in providing research-grade **2-isocyanopyridine** and its derivatives. Researchers should inquire with these suppliers for availability, purity, and packaging options.

It is important to note that while some suppliers may list "**2-isocyanopyridine**," they may be referring to its more stable precursor or related compounds. Direct confirmation with the supplier is always recommended. For researchers requiring larger quantities or specific derivatives, custom synthesis services are often available from specialized chemical manufacturing organizations.

Table 1: Key Suppliers of Pyridine Derivatives

Supplier	Country of Origin	Notes
Sigma-Aldrich (Merck)	Germany/United States	Offers a range of pyridine derivatives and reagents for synthesis.[4]
Thermo Fisher Scientific	United States	Provides various chemical reagents, including precursors for isocyanide synthesis.[5]
Henan Tianfu Chemical Co.,Ltd.	China	A potential source for pyridine-based compounds.[6]
Shanghai Time Chemicals CO., Ltd.	China	Listed as a supplier of related pyridine compounds.[6]
Hefei TNJ Chemical Industry Co.,Ltd.	China	Another potential supplier of pyridine derivatives in China.[6]

Note: The direct availability of **2-isocyanopyridine** should be confirmed with each supplier.

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Chemical Properties and Reactivity

The isocyanide functional group (-N≡C) in **2-isocyanopyridine** is characterized by a formal positive charge on the nitrogen and a negative charge on the carbon. This electronic distribution makes the carbon atom both nucleophilic and electrophilic, allowing it to react with a wide range of electrophiles and nucleophiles.

The reactivity of **2-isocyanopyridine** is significantly influenced by the adjacent nitrogen atom in the pyridine ring. This heteroatom can modulate the electronic properties of the isocyanide group, affecting its stability and reactivity in chemical transformations.[3]

Stability and Handling

Heterocyclic isocyanides, particularly those with the isocyano group ortho to a heteroatom like in **2-isocyanopyridine**, are known to be unstable at room temperature.[3] They are prone to polymerization or cyclization reactions.[3] Therefore, special handling and storage conditions are required. It is recommended to store **2-isocyanopyridine** at low temperatures (-20°C or below) under an inert atmosphere (e.g., argon or nitrogen) to minimize degradation.[3] Due to its reported instability, it is often synthesized and used immediately in subsequent reactions.[3]

Synthesis of **2-Isocyanopyridine**

The synthesis of **2-isocyanopyridine** typically involves the dehydration of the corresponding formamide precursor, 2-formamidopyridine. A common method is the Ugi "two-step" procedure, which involves the formylation of a primary amine followed by dehydration.[3]

A general laboratory-scale synthesis protocol is as follows:

Step 1: Formylation of 2-Aminopyridine

- Dissolve 2-aminopyridine in a suitable solvent, such as formic acid or a mixture of formic acid and acetic anhydride.
- Heat the reaction mixture under reflux for several hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).

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- Upon completion, cool the reaction mixture and neutralize it with a base (e.g., sodium bicarbonate solution).
- Extract the product, 2-formamidopyridine, with an organic solvent (e.g., dichloromethane or ethyl acetate).
- Dry the organic layer over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude 2-formamidopyridine by recrystallization or column chromatography.

Step 2: Dehydration of 2-Formamidopyridine

- Dissolve the purified 2-formamidopyridine in a dry, aprotic solvent (e.g., dichloromethane or acetonitrile) under an inert atmosphere.
- Cool the solution to 0°C or below.
- Add a dehydrating agent, such as phosphorus oxychloride ($POCl_3$) or triphenylphosphine in the presence of a base (e.g., triethylamine).
- Stir the reaction mixture at low temperature for a specified period.
- Carefully quench the reaction with an aqueous solution of a base (e.g., sodium carbonate).
- Separate the organic layer and extract the aqueous layer with an organic solvent.
- Combine the organic layers, dry over an anhydrous salt, and carefully remove the solvent under reduced pressure at low temperature to yield **2-isocyanopyridine**.

Note: This is a generalized procedure. Specific reaction conditions, such as temperature, reaction time, and stoichiometry, may need to be optimized.

Spectroscopic Data

The characterization of **2-isocyanopyridine** relies on various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

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- ^{1}H NMR: The proton NMR spectrum will show characteristic signals for the protons on the pyridine ring. The chemical shifts and coupling constants are sensitive to the position of the isocyano group.[7]

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the carbon atoms of the pyridine ring and the isocyanide carbon. The isocyanide carbon typically appears in a specific region of the spectrum.[7]

Infrared (IR) Spectroscopy: The most characteristic feature in the IR spectrum of **2-isocyanopyridine** is the strong absorption band corresponding to the stretching vibration of the isocyanide group (N≡C), typically appearing in the range of 2150-2100 cm^{-1}.[7]

Mass Spectrometry (MS): Mass spectrometry can be used to confirm the molecular weight of **2-isocyanopyridine**. The fragmentation pattern can provide additional structural information.[7]

Applications in Drug Discovery

The unique reactivity of **2-isocyanopyridine** makes it a valuable tool in drug discovery, particularly in the context of multicomponent reactions (MCRs). MCRs allow for the rapid and efficient synthesis of complex molecules from three or more starting materials in a single step, which is highly advantageous for the generation of chemical libraries for high-throughput screening.[8]

Isocyanide-Based Multicomponent Reactions (IMCRs)

2-Isocyanopyridine can be employed in various IMCRs, such as the Ugi and Passerini reactions. These reactions enable the construction of diverse molecular scaffolds containing the pyridine moiety, which is a common structural motif in many approved drugs.[2] The pyridine ring can participate in crucial interactions with biological targets, such as hydrogen bonding and π-stacking.[2]

Diagram: Generalized Ugi Four-Component Reaction

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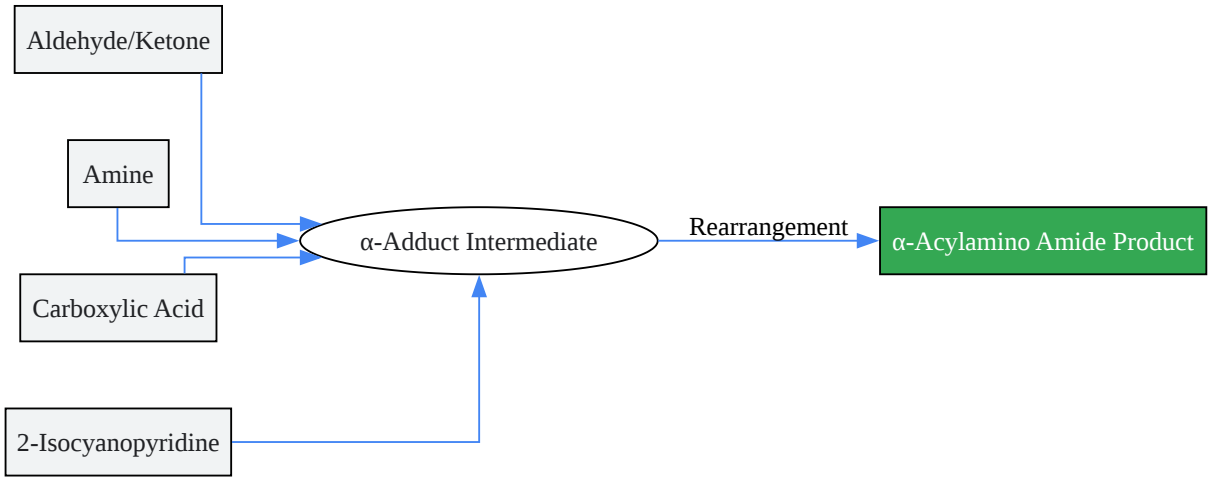

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Sources

- 1. 2-Bromo-6-isocyanopyridine as a Universal Convertible Isocyanide for Multicomponent Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. nbinno.com [nbinno.com]
- 3. Isocyanide 2.0 - Green Chemistry (RSC Publishing) DOI:10.1039/D0GC02722G [pubs.rsc.org]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. 2-Cyanopyridine manufacturers and suppliers - chemicalbook [m.chemicalbook.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. researchgate.net [researchgate.net]

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